

# Physical Properties of Boc-L-Leucine (Boc-L-Leu-OH): A Technical Guide

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## Compound of Interest

Compound Name: *Boc-L-Leu-OH*

Cat. No.: *B558286*

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This technical guide provides an in-depth overview of the core physical properties of N-tert-Butoxycarbonyl-L-leucine (**Boc-L-Leu-OH**), a widely utilized protected amino acid in peptide synthesis and pharmaceutical development.<sup>[1][2]</sup> This document outlines key quantitative data, detailed experimental protocols for property determination, and a structural representation to support research and development activities.

## Core Physical Properties

**Boc-L-Leu-OH** is a white to off-white crystalline powder.<sup>[1][3][4]</sup> It is an essential building block in the synthesis of peptides and proteins, where the tert-butyloxycarbonyl (Boc) protecting group on the amino group of L-leucine prevents unwanted reactions during peptide chain elongation.<sup>[4][5]</sup> The compound is also utilized in the development of various pharmaceuticals, including those with anticancer and anti-inflammatory applications.<sup>[3]</sup>

## Quantitative Data Summary

The physical properties of **Boc-L-Leu-OH** can vary depending on whether it is in its anhydrous or monohydrate form. The following table summarizes the key quantitative data available for both forms.

Property	Anhydrous Boc-L-Leu-OH	Boc-L-Leu-OH Monohydrate
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>4</sub> [1][3][6]	C <sub>11</sub> H <sub>21</sub> NO <sub>4</sub> · H <sub>2</sub> O[2][7] or C <sub>11</sub> H <sub>23</sub> NO <sub>5</sub> [8][9]
Molecular Weight	231.29 g/mol [1][6][10]	249.31 g/mol [2] or 249.30 g/mol [9]
Melting Point (°C)	85 - 99[3][10][11][12]	80 - 90[2][8] or 89[13]
Optical Rotation [ $\alpha$ ] <sup>20</sup> /D	-25° ± 0.5° (c=2% in acetic acid)[11]	-22.5° to -27.5° (c=2, glacial acetic acid)[8]
Solubility	Soluble in methanol, dimethylformamide (DMF), chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[3][10] Insoluble or sparingly soluble in water.[3][4][5]	Hydrophilic nature.[2]
Appearance	White, odorless, crystalline powder.[1][3]	White to off-white powder.[2][7]
CAS Number	13139-15-6[3][4][6]	200936-87-4[2][8][9]

## Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **Boc-L-Leu-OH**.

### Determination of Melting Point

The melting point of **Boc-L-Leu-OH** is determined using the capillary method with a melting point apparatus.[14][15]

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **Boc-L-Leu-OH** is placed into a capillary tube, which is sealed at one end.<sup>[14][16]</sup> The sample is packed down to a height of approximately 3 mm.<sup>[17]</sup>
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.<sup>[17]</sup>
- **Heating and Observation:** The sample is heated at a controlled rate.<sup>[15]</sup> A preliminary rapid heating can be done to determine an approximate melting range.<sup>[14]</sup> Subsequently, a new sample is heated slowly, at a rate of approximately 2°C per minute, near the expected melting point.<sup>[14]</sup>
- **Data Recording:** The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.<sup>[14]</sup> For a pure substance, this range is typically narrow.<sup>[18]</sup>

## Determination of Specific Optical Rotation

The specific rotation is a measure of the compound's ability to rotate plane-polarized light and is determined using a polarimeter.<sup>[19][20]</sup>

### Methodology:

- **Solution Preparation:** A solution of **Boc-L-Leu-OH** is prepared by accurately weighing a specific amount of the compound and dissolving it in a known volume of a specified solvent (e.g., acetic acid) to a precise concentration (c), typically in g/mL.<sup>[21][22]</sup>
- **Polarimeter Calibration:** The polarimeter is turned on and allowed to warm up. A blank measurement is taken with a polarimeter cell filled only with the solvent.<sup>[22]</sup>
- **Sample Measurement:** The prepared solution is transferred to the polarimeter cell, ensuring no air bubbles are present. The cell is placed in the polarimeter, and the observed optical rotation ( $\alpha$ ) is measured.<sup>[19][22]</sup>
- **Calculation of Specific Rotation:** The specific rotation ( $[\alpha]$ ) is calculated using the following formula:<sup>[22]</sup>

$$[\alpha] = \alpha / (l * c)$$

where:

- $\alpha$  is the observed rotation in degrees.
- $l$  is the path length of the polarimeter cell in decimeters (dm).
- $c$  is the concentration of the solution in g/mL.

The temperature and the wavelength of the light source (typically the sodium D-line, 589 nm) are also recorded.[\[21\]](#)

## Determination of Solubility

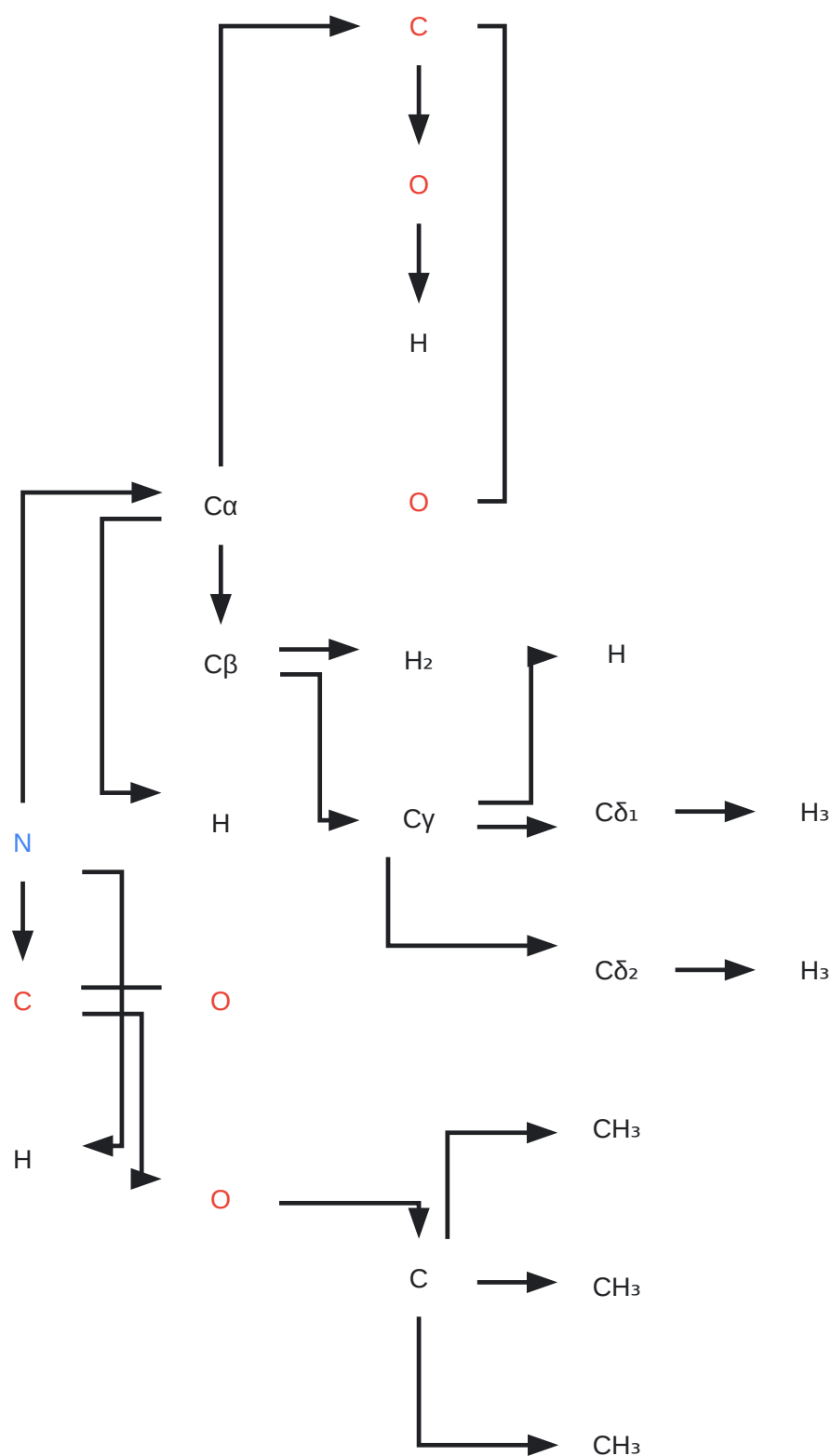
The solubility of **Boc-L-Leu-OH** in various solvents is determined using the equilibrium solubility method, often referred to as the shake-flask method.[\[23\]](#)[\[24\]](#)

Methodology:

- **Sample Preparation:** An excess amount of **Boc-L-Leu-OH** is added to a vial containing a known volume of the solvent to be tested.[\[24\]](#)
- **Equilibration:** The vial is sealed and agitated (e.g., using a shaker or stirrer) at a constant temperature for a sufficient period to ensure equilibrium is reached between the dissolved and undissolved solid.[\[23\]](#)
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation followed by filtration through a chemically inert filter.[\[23\]](#)
- **Quantification:** The concentration of **Boc-L-Leu-OH** in the clear, saturated filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC). A calibration curve is generated using standard solutions of known concentrations for accurate quantification.[\[23\]](#)
- **Data Reporting:** The solubility is reported in units such as mg/mL or mol/L at the specified temperature.[\[23\]](#)

## Visualizations

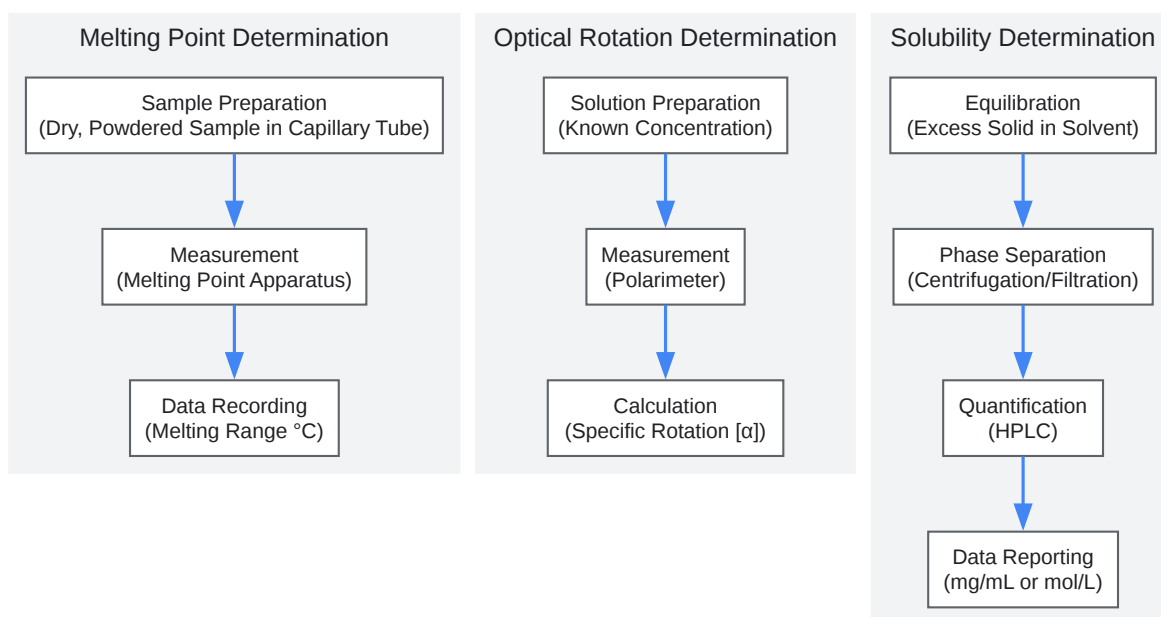
### Chemical Structure of Boc-L-Leu-OH



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Caption: Chemical structure of N-tert-Butoxycarbonyl-L-leucine (**Boc-L-Leu-OH**).

## Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining the physical properties of **Boc-L-Leu-OH**.

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